

SC99's effect on STAT3 phosphorylation

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Compound of Interest

Compound Name: SC99

Cat. No.: B1680885

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An In-depth Technical Guide on the Effect of **SC99** on STAT3 Phosphorylation

For Researchers, Scientists, and Drug Development Professionals

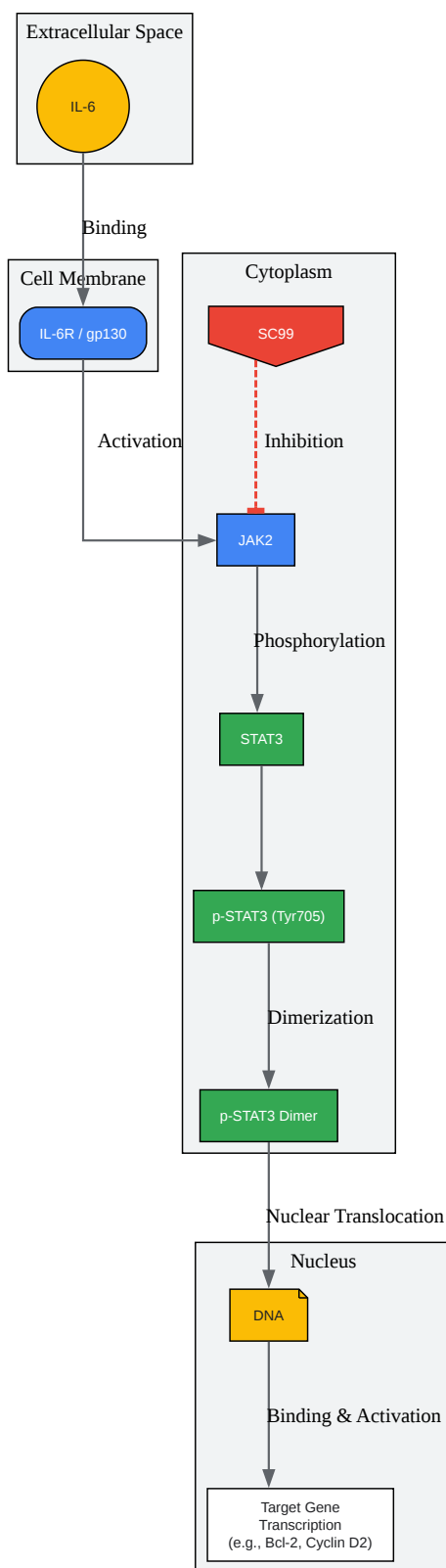
Executive Summary

Signal Transducer and Activator of Transcription 3 (STAT3) is a critical mediator of cellular processes such as proliferation and apoptosis, and its constitutive activation is a hallmark of numerous cancers, including multiple myeloma. The phosphorylation of STAT3 at the Tyr705 residue is a pivotal event for its dimerization, nuclear translocation, and function as a transcription factor. This document provides a comprehensive technical overview of **SC99**, a small molecule inhibitor, and its effects on STAT3 phosphorylation. **SC99** selectively targets the JAK2-STAT3 signaling pathway, demonstrating potent anti-myeloma activity both in vitro and in vivo. This guide consolidates key quantitative data, detailed experimental methodologies, and visual diagrams of the underlying molecular pathways and workflows.

Mechanism of Action

SC99 is an orally active and selective inhibitor of the JAK2-STAT3 pathway.^{[1][2][3]} Mechanistically, **SC99** docks into the ATP-binding pocket of Janus Kinase 2 (JAK2), a primary upstream kinase responsible for STAT3 activation. By inhibiting the kinase activity of JAK2, **SC99** effectively prevents the phosphorylation of STAT3 at Tyr705.^{[1][3]} This action blocks the subsequent STAT3 dimerization and nuclear translocation required for its transcriptional activity.^{[1][3]}

Notably, **SC99** exhibits high selectivity; it dose-dependently suppresses STAT3 phosphorylation but does not affect the phosphorylation levels of STAT1 or STAT5.^{[1][3]} Furthermore, it shows no significant inhibitory effect on other associated kinases like AKT, ERK, and c-Src, underscoring its targeted activity within the JAK2-STAT3 axis.^{[1][2][3]}



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